

# Essential Safety and Handling of RenaZorb (Lanthanum Dioxycarbonate)

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## Compound of Interest

Compound Name: *RenaZorb*

Cat. No.: *B10832749*

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For researchers, scientists, and drug development professionals, the safe handling of investigational compounds like **RenaZorb** (lanthanum dioxycarbonate) is of paramount importance. This guide provides immediate and essential safety, handling, and disposal information to ensure a secure laboratory environment. In the absence of a specific Safety Data Sheet (SDS) for **RenaZorb**, this guidance is based on the known hazards of its active ingredient, lanthanum dioxycarbonate, and the closely related compound, lanthanum carbonate, which is the active ingredient in the reference drug, Fosrenol®.

## Hazard Identification and Classification

While comprehensive hazard information for lanthanum dioxycarbonate is not consistently reported, it is prudent to handle it as a potentially hazardous substance. Aggregated GHS information indicates that it may cause skin irritation, serious eye irritation, and respiratory tract irritation[1]. The more extensively studied compound, lanthanum carbonate, is consistently classified with the following hazards:

- Skin Irritation (Category 2)[2][3][4][5]
- Serious Eye Irritation (Category 2)[2][3][4][5]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation[2][3][4][5]

Therefore, all handling procedures should be designed to mitigate these potential risks.

## Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure to **RenaZorb**. The following table summarizes the recommended equipment for handling the compound, particularly in its powder form.

| Protection Type        | Recommended Equipment                                                                                                                             | Purpose                                                                                               |
|------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------|
| Eye Protection         | Chemical safety goggles or a face shield. <a href="#">[3]</a> <a href="#">[5]</a>                                                                 | Protects against splashes and airborne particles.                                                     |
| Skin Protection        | Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective work clothing. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> | Prevents direct skin contact with the compound.                                                       |
| Respiratory Protection | NIOSH/MSHA-approved respirator with a particulate filter. <a href="#">[2]</a> <a href="#">[3]</a>                                                 | Required when handling the powder form, if dust is generated, or when working outside of a fume hood. |

## Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to maintain the integrity of **RenaZorb** and prevent accidental exposure.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Use non-sparking tools and equipment.[\[6\]](#)[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling the compound.[\[2\]](#)[\[4\]](#)[\[5\]](#)

- Do not eat, drink, or smoke in the work area.[2][7]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4][5]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and moisture.[7][9]

## Emergency Procedures

In the event of an accidental exposure, follow these first-aid measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3][4][5][6]
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[3][4][5][6]
- After Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][4][5][6]
- After Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3][4][5][6]

## Spill and Disposal Plan

#### Spill Response:

- Evacuate unnecessary personnel from the area.
- Wear appropriate PPE as detailed above.
- Avoid breathing dust.

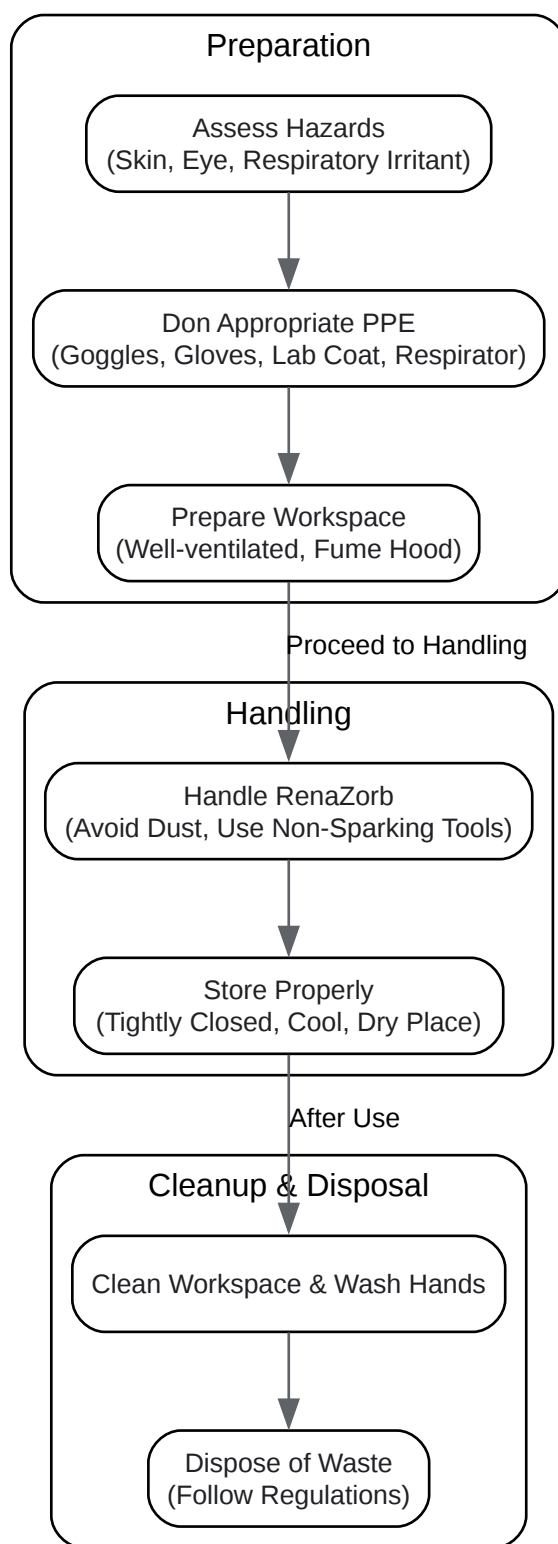
- Carefully sweep or vacuum up the spilled material without creating dust.
- Place the spilled material into a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

#### Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.[\[3\]](#)[\[10\]](#)
- Waste should be treated as hazardous unless determined otherwise.[\[11\]](#)
- Do not allow the material to enter drains or waterways.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Dispose of contaminated packaging in the same manner as the product itself.[\[3\]](#)

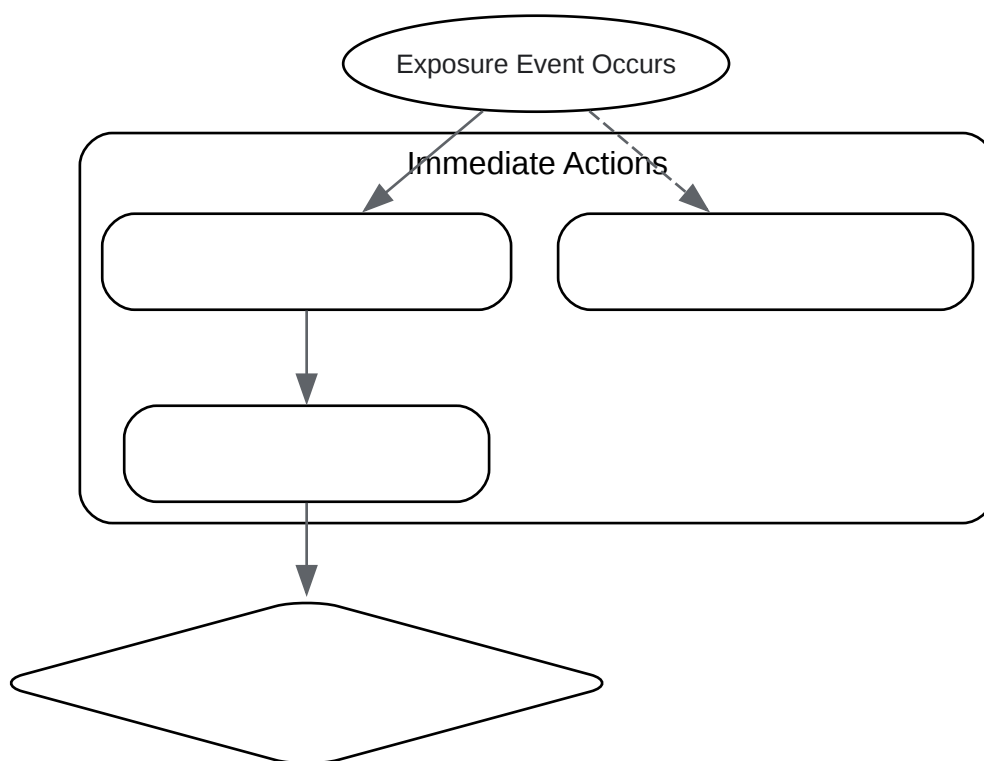
## Visual Guides

To further clarify the procedural workflows, the following diagrams illustrate the logical relationships for safe handling and emergency response.



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Caption: Workflow for the safe handling of **RenaZorb**.



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Caption: Emergency response plan for **RenaZorb** exposure.

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